

Proper Disposal of Efazol: A Guide for Veterinary and Research Professionals

Author: BenchChem Technical Support Team. Date: December 2025



Initial investigations indicate that "**Evazol**" is likely a misspelling of "Efazol," a veterinary nutritional supplement for dogs. This guide provides essential safety and logistical information for the proper disposal of this product.

Efazol is a palatable liquid supplement designed to manage skin conditions in dogs.[1][2][3][4] It is not classified as a hazardous chemical, and its disposal protocol aligns with that of non-hazardous veterinary supplements and expired vitamins.

Composition of Efazol

The primary components of Efazol are essential fatty acids, vitamins, and minerals. The typical composition per milliliter is summarized below.



Component	Amount per 1 ml
Linoleic Acid	456 mg
Alpha-Linolenic Acid	65 mg
Gamma Linolenic Acid	1.34 mg
Eicosapentaenoic Acid	8.4 mg
Docosahexaenoic Acid	4.4 mg
Vitamin A (as propionate)	112.7 IU
Vitamin E (as acetate)	1.86 IU
Biotin	1.8 μg
Pyridoxine Hydrochloride	0.1 mg
Zinc Lactate Trihydrate	10.11 mg
Inositol	0.33 mg

Note: There is also an "Efazol Plus" formulation with a higher concentration of Omega-3 fatty acids.[5][6]

Step-by-Step Disposal Procedure

As a non-hazardous nutritional supplement, Efazol does not require specialized chemical waste disposal. However, to prevent accidental ingestion by animals or environmental contamination, the following steps should be taken:

- Do Not Pour Down the Drain: Never pour expired or unused vitamins and supplements down the drain or flush them down the toilet.[7] This can introduce these substances into water systems.[7]
- Mix with Undesirable Substance: To deter consumption by animals or people, mix the remaining Efazol liquid with an unpalatable substance such as used coffee grounds, dirt, or cat litter.[8][9]



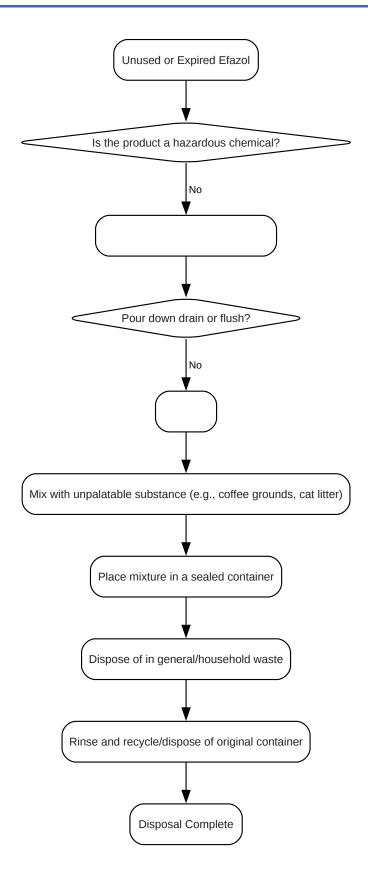




- Contain and Seal: Place the mixture in a sealable container, such as an empty plastic bottle
 or a sealed bag, to prevent leakage.[8]
- Dispose of in Household or General Waste: The sealed container can then be disposed of in the regular household or general laboratory waste.
- Empty Container Disposal: The original Efazol container should be rinsed and can then be recycled or disposed of according to your facility's guidelines for non-hazardous plastic waste.

Disposal Decision Pathway





Click to download full resolution via product page

Efazol Disposal Flowchart



Alternative Disposal Options

For larger quantities or as a best practice, consider the following options:

- Veterinary Practice Take-Back: Many veterinary practices will accept unused or expired medications and supplements for proper disposal.[7]
- Medication Take-Back Programs: Check for local community medication take-back programs that may accept veterinary supplements.[8][9] These are often located at pharmacies or law enforcement agencies.[8][9]

Safety and Handling

While Efazol is not considered hazardous, it is important to follow standard laboratory safety practices. Keep the product out of reach of children and animals to prevent accidental ingestion.[2] Store Efazol below 25°C in a dry place, protected from sunlight.[2]

No specific experimental protocols for the disposal of Efazol were identified in the available literature. The procedures outlined above are based on general best practices for the disposal of non-hazardous veterinary and nutritional supplements.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Efazol 250ml | Western Shoppe [westernshoppe.com]
- 2. vetproductsonline.co.za [vetproductsonline.co.za]
- 3. Efazol | Pet Food [gourmetvet.co.za]
- 4. Efazol 750ml Vet Product Supplies [vetproductsupplies.co.za]
- 5. Efazol Plus 750ml Vet Product Supplies [vetproductsupplies.co.za]
- 6. k9dispatch.co.za [k9dispatch.co.za]







- 7. Working together on the safe disposal of your pet's veterinary medicines | CVS Vets [cvsvets.com]
- 8. Proper Disposal of Unused Veterinary Medications: A Guide Bhatt Integrative Veterinary Specialty [bhattvetspecialty.com]
- 9. How to Dispose Vitamins & Supplements | Fullscript [fullscript.com]
- To cite this document: BenchChem. [Proper Disposal of Efazol: A Guide for Veterinary and Research Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670270#evazol-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com